Technical Support Center: Purification of Methyl 5-hydroxy-2-nitrobenzoate

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Compound of Interest

Compound Name:	*Methyl 5-hydroxy-2-nitrobenzoate*
CAS No.:	*59216-77-2*
Cat. No.:	*B1610663*

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Case ID: CAS 59216-77-2 Compound: **Methyl 5-hydroxy-2-nitrobenzoate** Molecular Formula: $C_8H_7NO_5$ Molecular Weight: 197.14 g/mol [1]

Diagnostic Matrix: Identify Your Impurity

Before proceeding, match your experimental observation to the likely impurity profile.

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Symptom	Likely Impurity	Root Cause	Recommended Protocol
High Acid Value / Low pH	5-Hydroxy-2-nitrobenzoic acid	Incomplete esterification or hydrolysis during workup.	Protocol A: pH-Controlled Wash
Extra Peaks in NMR (Aromatic Region)	Regioisomers (e.g., 4-nitro or 6-nitro isomers)	Non-selective nitration of methyl 3-hydroxybenzoate.	Protocol B: Fractional Recrystallization
Dark Brown/Black Color	Oxidation byproducts / Tars	Thermal decomposition or oxidation of phenolic moiety.	Protocol C: Carbon Treatment
Oily/Gummy Solid	Solvent inclusions or mixed isomers	Impurities depressing the melting point (eutectic formation).	Protocol B (Slow cooling)

Troubleshooting Guides & Protocols

Protocol A: The "Acid-Free" Wash (Chemo-Selective Extraction)

Issue: Presence of unreacted carboxylic acid precursor. Technical Challenge: The product contains a phenolic hydroxyl group para to a nitro group. This electron-withdrawing environment significantly increases the acidity of the phenol (predicted pKa ~6.0–7.0) .[2] Using strong bases (NaOH) or even saturated Sodium Bicarbonate (pH ~8.5) risks deprotonating your product and losing it to the aqueous layer.

Solution: Use a buffered wash or dilute base with strict pH monitoring.

- Dissolution: Dissolve crude material in Ethyl Acetate (EtOAc). Avoid halogenated solvents if possible to prevent emulsion formation with tars.
- The Wash:

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- Standard Method: Wash with 5% Sodium Bicarbonate ($NaHCO_3$). Crucial: Perform this quickly and keep the mixture cold (0–5°C) to minimize product deprotonation.
- Precision Method (Recommended): Wash with a Phosphate Buffer (pH 5.5–6.0). At this pH, the carboxylic acid impurity (pKa ~3) is ionized and extracted, while the phenolic product (pKa ~6+) remains protonated in the organic layer.

- Recovery: Separate layers immediately. Dry organic layer over Na_2SO_4 and concentrate.

Protocol B: Fractional Recrystallization (Isomer Removal)

Issue: Removal of regioisomers (4-nitro/6-nitro) formed during nitration. Logic: Nitro-phenolic esters often exhibit sharp solubility differentials in alcohol/water mixtures based on the symmetry of the nitro group placement.

Step-by-Step:

- Solvent Choice:Methanol/Water (MeOH:H_2O) is the gold standard for this substrate.
- Dissolution: Suspend crude solid in minimal MeOH. Heat to reflux until dissolved.
- Precipitation:
  - Remove from heat.[3][4]
  - Add hot water dropwise until persistent turbidity is just observed.
  - Add a few drops of MeOH to clear the solution.
- Crystallization: Allow to cool to room temperature slowly (over 2 hours). Rapid cooling traps isomers.
- Harvest: Filter the yellow needles. Wash with cold 1:1 MeOH:Water.

Protocol C: Decolorization (Tar Removal)

Issue: Dark oxidation products common in nitro-aromatic chemistry.

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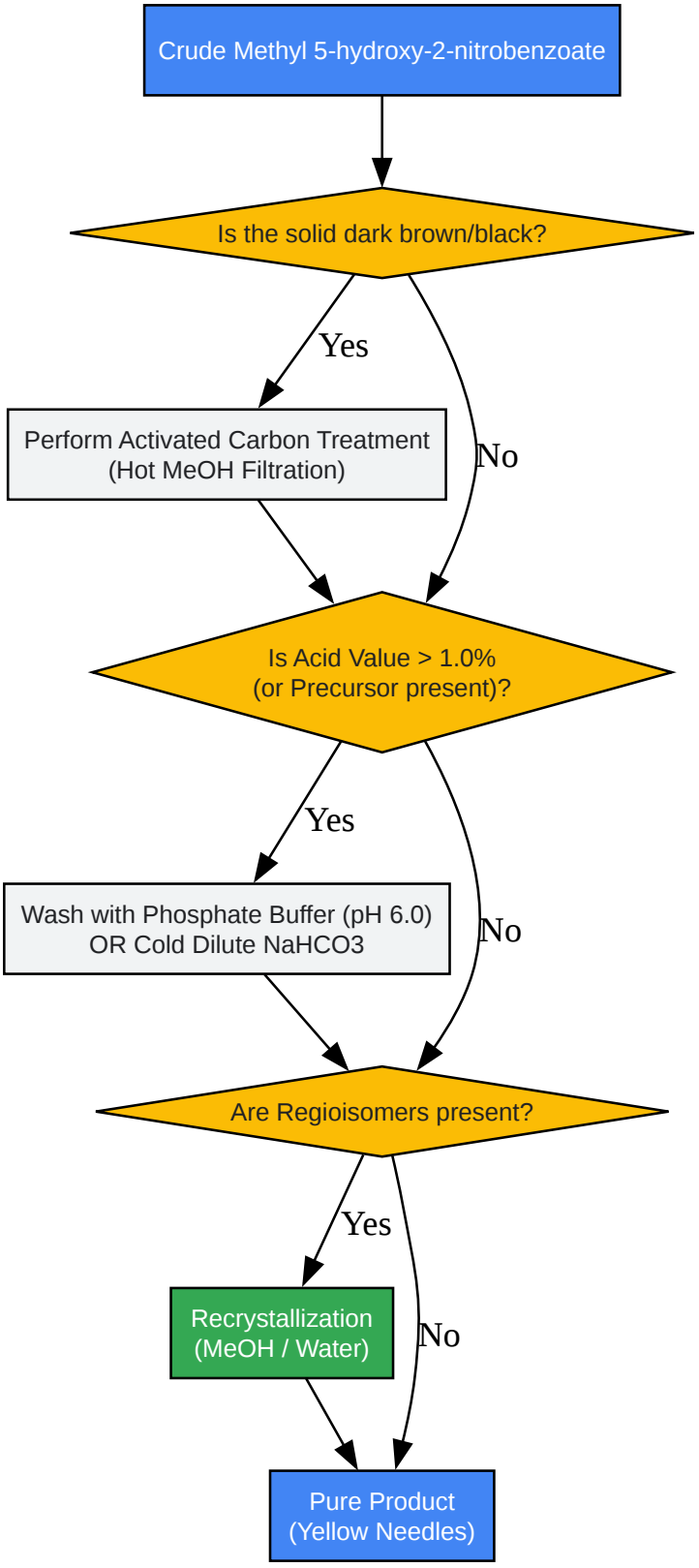
- Dissolve crude in boiling Methanol.
- Add Activated Charcoal (5-10 wt% of crude mass).
- Reflux for 15 minutes.
- Hot Filtration: Filter through a pre-warmed Celite pad. Note: If the funnel is cold, the product will crystallize in the filter, causing yield loss.

Visual Workflows

Workflow 1: Purification Logic Tree

Use this decision tree to determine the order of operations.

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Caption: Logical flow for sequential removal of tars, acids, and isomers.

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Workflow 2: The pH-Controlled Extraction

Visualizing the chemo-selective separation of the acid impurity from the phenolic product.



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Caption: At pH 6.0, the carboxylic acid impurity ionizes into the water, while the phenolic product remains organic.

Frequently Asked Questions (FAQ)

Q1: My product turned red during the Bicarbonate wash. What happened? A: You likely formed the phenolate salt. The nitro group at the ortho position (relative to the ester) and para (relative to the phenol) creates a "push-pull" electronic system, making the phenol more acidic and the phenolate highly colored (often deep red/orange).

- Fix: Acidify the aqueous layer immediately with 1N HCl. The color should revert to yellow, and the product will precipitate or can be extracted back into EtOAc.

Q2: Can I use Silica Gel Chromatography? A: Yes, but it is often unnecessary if recrystallization is optimized. If you must use a column:

- Stationary Phase: Silica Gel (Acid-washed is better to prevent streaking of phenolic compounds).
- Mobile Phase: Hexane:Ethyl Acetate (Gradient 90:10 to 70:30).
- Note: The product will likely streak due to the phenolic -OH. Adding 1% Acetic Acid to the eluent can sharpen the peaks.

Q3: Why is the melting point lower than the literature value (72-74°C)? A: This is a classic sign of regioisomer contamination. The 3-hydroxy-2-nitro or 3-hydroxy-4-nitro isomers form eutectic

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mixtures that depress the melting point. Do not rely on drying alone; perform the Methanol/Water recrystallization described in Protocol B.

Q4: Is this compound light-sensitive? A: Yes. Nitro-aromatics, especially those with phenolic groups, are prone to photo-oxidation. Store the purified solid in amber vials under inert atmosphere (Nitrogen/Argon) at 2-8°C.

References

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